

# Chemical Profile of Penicillin Impurity 11

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## Compound Focus: Benzylpenicillin Impurity 11

CAS No.: 118-53-6

Cat. No.: S624159

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The table below summarizes the key identification details for Penicillin Impurity 11, which is also known by its chemical name [1].

Property	Description
SynZeal CAT No.	SZ-P016082 [1]
Chemical Name	(2R,4S)-2-((2-(4-hydroxyphenoxy)acetamido)methyl)-5,5-dimethylthiazolidine-4-carboxylic acid [1]
Molecular Formula	C <sub>15</sub> H <sub>20</sub> N <sub>2</sub> O <sub>5</sub> S [1]
Molecular Weight	340.4 g/mol [1]
Application	Analytical method development, method validation (AMV), and Quality Control (QC) for ANDA or commercial production [1]

## Established Analytical Methods for Penicillin Impurities

While a direct method for Impurity 11 is not available, the following experimentally optimized protocols for related penicillins and their impurities provide an excellent reference. You can adapt these conditions for a

comparative study.

The table below outlines a general High-Performance Liquid Chromatography (HPLC) framework suitable for method development and transfer activities [2].

Parameter	Recommended Conditions
Instrumentation	Ultra-High-Pressure Liquid Chromatography (UHPLC) system [2]
Operating Pressure	Up to 1500 bar [2]
Column Technology	Columns packed with 1.5 $\mu\text{m}$ core-shell particles [2]
Mobile Phase	Acetonitrile (ACN) mixed with a low-concentration acid (e.g., 0.2% aqueous formic acid) in a gradient mode [2] [3]
Detection	Mass Spectrometry (MS), typically Tandem Mass Spectrometry (MS/MS) [2] [3]

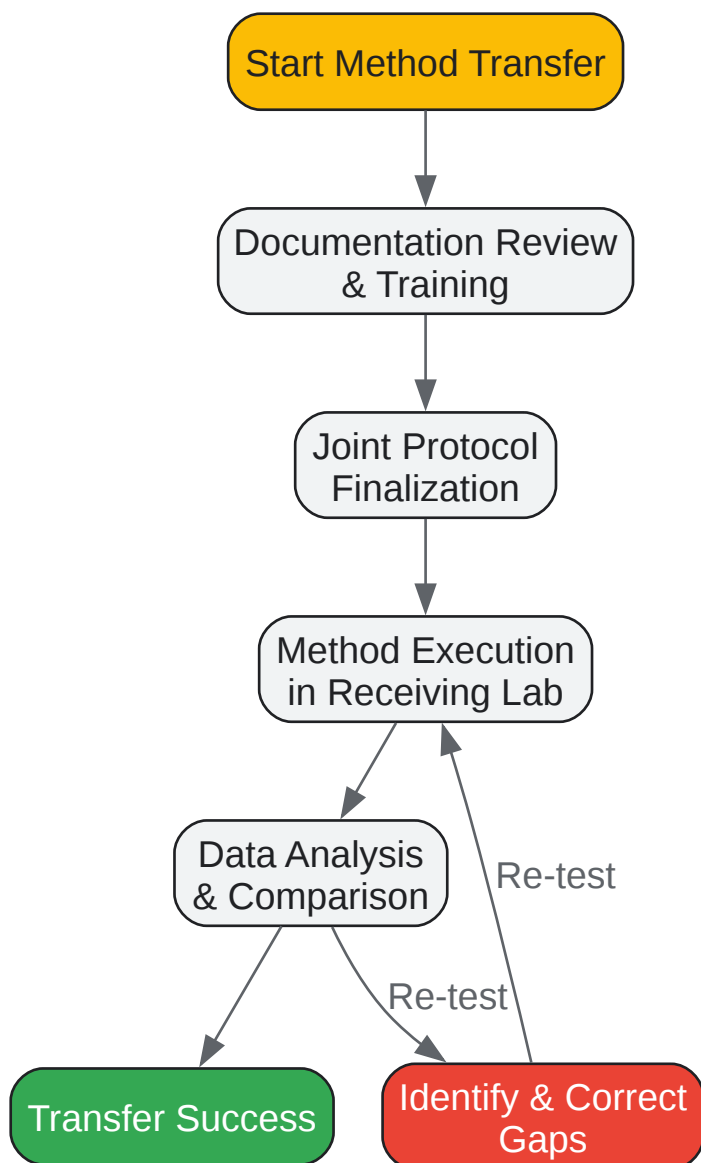
For a more specific example, the following methodology was used for the determination of eight common penicillins (e.g., ampicillin, oxacillin, penicillin G) and can be a robust starting point [3].

Component	Specification
Analytical Technique	Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) [3]
HPLC System	Agilent 1100 series [3]
Analytical Column	Synergi 4 $\mu\text{m}$ MAX-RP 80A (100 $\times$ 2 mm) from Phenomenex [3]
Mobile Phase	(A) Acetonitrile; (B) 0.2% Aqueous Formic Acid [3]
Gradient Program	Starts at 90% B, decreases to 0% B over 16 minutes, then re-equilibrates [3]
Flow Rate	300 $\mu\text{L}/\text{min}$ [3]
Mass Spectrometer	Q-Trap 2000 with ESI Source [3]

Component	Specification
Ionization Mode	Positive [3]
Data Acquisition	Multiple Reaction Monitoring (MRM) [3]

## Workflow for Method Transfer

The process of transferring an analytical method from one laboratory to another involves several critical stages. The following diagram outlines a general workflow for method transfer, which you can adapt for transferring a penicillin impurity method.



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## Key Considerations for Your Guide

To build a comprehensive comparison guide, please consider the following aspects:

- **Performance Metrics:**

- **Separation Efficiency:** Compare critical parameters like **peak capacity** and **resolution** between the old and new methods or across different laboratories [2].
- **Sensitivity:** Evaluate **Limit of Detection (LOD)** and **Limit of Quantification (LOQ)** to ensure the transferred method can detect and measure the impurity at required levels [3].

- **Accuracy and Precision:** Assess the method's reliability through recovery studies and repeated measurements.
- **Method Adaptation:**
  - The UHPLC methods using **core-shell particles** at high pressure can significantly **increase throughput and improve separation efficiency** [2]. Your guide should compare analysis time and resolution against conventional HPLC methods.

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## References

1. | SynZeal Penicillin Impurity 11 [synzeal.com]
2. The analysis of residual multi-class antibiotics in food ... [sciencedirect.com]
3. Fast HPLC-MS/MS Method for Determining Penicillin ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Chemical Profile of Penicillin Impurity 11]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b624159#penicillin-impurity-11-method-transfer>]

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